Application Note: 3-Chloro-2-ethoxyaniline in Agrochemical Research

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Compound of Interest

Compound Name:	*3-Chloro-2-ethoxyaniline*
CAS No.:	*53689-24-0*
Cat. No.:	*B1612407*

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Executive Summary

This application note details the utility of **3-Chloro-2-ethoxyaniline** (CAS 52122-38-0) as a high-value scaffold in the synthesis of next-generation agrochemicals. Distinguished by its specific ortho-ethoxy and meta-chloro substitution pattern, this intermediate offers a unique balance of steric bulk and electronic modulation essential for optimizing structure-activity relationships (SAR) in succinate dehydrogenase inhibitor (SDHI) fungicides and urea-based herbicides.

This guide provides validated protocols for two primary applications:

- Synthesis of N-Aryl Benzamide Fungicides (Amidation Protocol).
- Development of Urea/Sulfonylurea Herbicides (Isocyanate Coupling Protocol).

Chemical Profile & Mechanistic Significance[1][2][3]

Physicochemical Properties[4][5][6][7][8]

- IUPAC Name: **3-Chloro-2-ethoxyaniline**[1]

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- Molecular Formula: $C_8H_{10}ClNO$[1]
- Molecular Weight: 171.62 g/mol
- Appearance: Light yellow to brown oil/solid (depending on purity/temperature).[1]
- Solubility: Soluble in DCM, EtOAc, Methanol; sparingly soluble in water.[1]

Structural Advantages in Drug Design

The 3-chloro-2-ethoxy motif functions as a "privileged substructure" in agrochemical design:

- Metabolic Stability (3-Cl): The chlorine atom at the meta position blocks metabolic oxidation (hydroxylation) at a typically vulnerable site, extending the half-life of the active ingredient in plant systems.
- Conformational Locking (2-OEt): The ortho-ethoxy group introduces significant steric hindrance, restricting rotation around the C-N bond. This "conformational lock" can force the molecule into a bioactive conformation that fits tightly into enzyme binding pockets (e.g., the Qp site of SDH).
- Lipophilicity Modulation: The ethoxy group increases LogP, enhancing cuticular penetration in foliar applications.[1]

Application I: Synthesis of N-Aryl Benzamide Fungicides

Context: Benzamides are a cornerstone of modern fungicide chemistry (e.g., Fluopyram analogs). The following protocol demonstrates the coupling of **3-Chloro-2-ethoxyaniline** with a substituted benzoyl chloride to generate a library of potential SDHI candidates.

Experimental Protocol: Schotten-Baumann Acylation

Objective: Synthesize N-(3-chloro-2-ethoxyphenyl)-4-methoxybenzamide (Model Compound).

Reagents:

- **3-Chloro-2-ethoxyaniline** (1.0 eq)[1]

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- 4-Methoxybenzoyl chloride (1.1 eq)[1]
- Triethylamine (TEA) or Pyridine (1.5 eq)
- Dichloromethane (DCM) (anhydrous)

Step-by-Step Methodology:

- Preparation: Charge a flame-dried 250 mL round-bottom flask with **3-Chloro-2-ethoxyaniline** (1.71 g, 10 mmol) and anhydrous DCM (50 mL) under an inert atmosphere (N_2).
- Base Addition: Add Triethylamine (2.1 mL, 15 mmol) via syringe. Cool the mixture to 0°C using an ice bath.
- Acylation: Dropwise add a solution of 4-Methoxybenzoyl chloride (1.87 g, 11 mmol) in DCM (10 mL) over 15 minutes. Critical: Maintain temperature < 5°C to prevent bis-acylation.
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 4–6 hours. Monitor reaction progress via TLC (Hexane:EtOAc 3:1).
- Quench & Workup: Quench with saturated $NaHCO_3$ (30 mL). Separate the organic layer and wash with 1M HCl (20 mL) followed by Brine (20 mL).
- Purification: Dry over Na_2SO_4, filter, and concentrate in vacuo. Recrystallize the crude solid from Ethanol/Water to obtain the target benzamide.

Data Summary:

Parameter	Specification
Typical Yield	85–92%
Purity (HPLC)	> 98%
Appearance	White to Off-white Crystalline Solid
Key impurity	Bis-acylated byproduct (minimized by temp control)

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Application II: Synthesis of Urea/Sulfonylurea Herbicides

Context: Urea and sulfonylurea herbicides target Photosystem II or ALS enzymes. The aniline nitrogen is nucleophilic enough to attack isocyanates, forming the urea bridge critical for binding.

Experimental Protocol: Isocyanate Coupling

Objective: Synthesis of 1-(3-chloro-2-ethoxyphenyl)-3-methylurea.

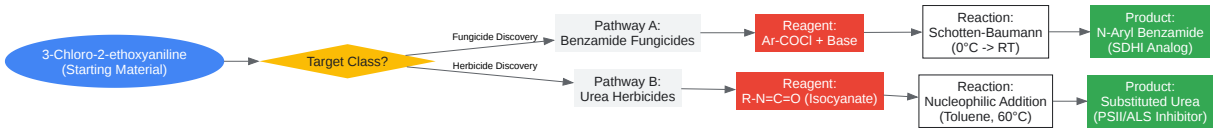
Step-by-Step Methodology:

- Dissolution: Dissolve **3-Chloro-2-ethoxyaniline** (10 mmol) in dry Toluene (40 mL).
- Coupling: Add Methyl Isocyanate (11 mmol) (or equivalent carbamoyl chloride substitute for safety) dropwise at room temperature.
    - Safety Note: Methyl isocyanate is highly toxic. Use a closed system or a carbamoyl chloride alternative if safety infrastructure is limited.
- Catalysis: If reaction is sluggish (due to steric bulk of 2-ethoxy group), add 5 mol% DMAP (4-Dimethylaminopyridine).
- Heating: Heat to 60°C for 3 hours. A precipitate (the urea) often forms.
- Isolation: Cool to 0°C. Filter the precipitate. Wash with cold Toluene and Hexanes.

Visualization of Experimental Workflows

The following diagram illustrates the divergent synthesis pathways and decision logic for optimizing the reaction based on the aniline's steric properties.

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Caption: Divergent synthesis pathways for Fungicide (Benzamide) and Herbicide (Urea) discovery using **3-Chloro-2-ethoxyaniline**.

Analytical Quality Control

To ensure the integrity of the starting material before synthesis, use the following HPLC method.

HPLC Method Parameters:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 µm).
- Mobile Phase A: 0.1% Phosphoric Acid in Water.[1]
- Mobile Phase B: Acetonitrile.[1]
- Gradient: 10% B to 90% B over 15 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Retention Time: Expect elution around 8.5–9.5 min (due to lipophilic ethoxy/chloro groups).

Safety & Handling (E-E-A-T)

- Toxicity: Like most halogenated anilines, **3-Chloro-2-ethoxyaniline** is toxic if swallowed, inhaled, or absorbed through the skin. It may cause methemoglobinemia.

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- Handling: Always handle in a fume hood. Wear nitrile gloves and safety goggles.
- Storage: Store under nitrogen in a cool, dry place. The amine group can oxidize over time, turning the solid dark brown; recrystallize if significant discoloration occurs.

References

- PubChem. (2025).[2] **3-Chloro-2-ethoxyaniline** hydrochloride | C8H11Cl2NO.[1] National Center for Biotechnology Information. [Link]
- National Institutes of Health (NIH). (2023). Synthesis of Salicylanilides and Benzamides (General Protocol Reference). [Link]

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Sources

- 1. 3-Chloro-2-ethoxyaniline hydrochloride 97.00% | CAS: 1185303-54-1 | AChemBlock [achemblock.com]
- 2. 3-Chloroaniline | C6H6ClN | CID 7932 - PubChem [pubchem.ncbi.nlm.nih.gov]
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